

# A Comprehensive Technical Guide on 2,6-dipyridin-2-ylpyridine-4-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-dipyridin-2-ylpyridine-4-carboxylic acid

Cat. No.: B130572

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**, a significant compound in the fields of coordination chemistry, materials science, and catalysis.

## Nomenclature and Identification

The compound **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is a complex organic molecule. Its systematic and common names are crucial for accurate identification in research and development.

IUPAC Name: **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**<sup>[1]</sup>

Synonyms: A variety of synonyms are used in literature and commercial listings for this compound. These include:

- 2,2':6',2''-Terpyridine-4'-carboxylic acid<sup>[1][2]</sup>
- 4'-Carboxy-2,2':6',2''-terpyridine<sup>[1]</sup>
- 2,6-bis(2-pyridyl)pyridine-4-carboxylic acid<sup>[1]</sup>
- [2,2':6',2''-Terpyridine]-4'-carboxylic acid<sup>[1][2]</sup>

- TPCA (an abbreviation for **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**)[3]

#### Chemical Identifiers:

- CAS Registry Number: 148332-36-9[1][2]
- PubChem CID: 2762749[1]
- Molecular Formula: C<sub>16</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub>[1]

## Physicochemical Properties

Understanding the physical and chemical properties of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is fundamental for its application in experimental settings.

| Property            | Value   | Source                                   |
|---------------------|---|--|
| Molecular Weight    | 277.28 g/mol  | PubChem[1]                               |
| Appearance          | Crystalline solid   | CymitQuimica[2]                          |
| Solubility          | Slightly soluble in water. The carboxylic acid group enhances its solubility in polar solvents. | Thermo Scientific[4],<br>CymitQuimica[2] |
| Storage Temperature | 2-8°C, sealed in a dry environment  | Sigma-Aldrich                            |
| Stability           | Stable under recommended storage conditions.  | Thermo Scientific[4]                     |
| Incompatibilities   | Oxidizing agents  | Thermo Scientific[4]                     |

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** was not found in the immediate search results, the synthesis of related pyridine-carboxylic acid derivatives often involves multi-step chemical reactions. For instance, the synthesis of 4-substituted pyridine-2,6-dicarboxylic acid derivatives can be achieved

through a one-pot reaction involving pyruvates, aldehydes, and a pyrrolidine-acetic acid catalyst to form dihydropyran derivatives, which are then reacted with ammonium acetate.[5] Another general approach for creating similar structures is the Kröhnke pyridine synthesis, which involves the condensation of  $\alpha$ -pyridinium methyl ketone salts with  $\alpha,\beta$ -unsaturated carbonyl compounds.[6]

A more detailed literature search would be required to identify the specific synthetic route and purification methods for **2,6-dipyridin-2-ylpyridine-4-carboxylic acid**.

## Applications in Research and Development

**2,6-dipyridin-2-ylpyridine-4-carboxylic acid**'s unique structure as an organic tridentate chelating ligand makes it a valuable compound in various scientific applications.[3]

- **Catalysis:** It forms stable complexes with metal ions, acting as a supporting ligand to modulate the reactivity and selectivity of metal catalysts. These catalysts are crucial for a wide range of chemical transformations in organic synthesis and industrial processes.[3]
- **Materials Science:** It serves as a building block for metal-organic frameworks (MOFs) and coordination polymers. These materials have tailored porosity and functionality, making them useful for gas storage, separation technologies, and as supports for catalytic processes.[2][3]
- **Biochemical Research:** Its ability to interact with biological molecules and metal ions within biological systems makes it a tool for understanding complex biological processes and for the development of targeted therapeutic agents.[3]
- **Dyestuff Intermediate:** The compound is also utilized as an intermediate in the synthesis of dyes.[4]

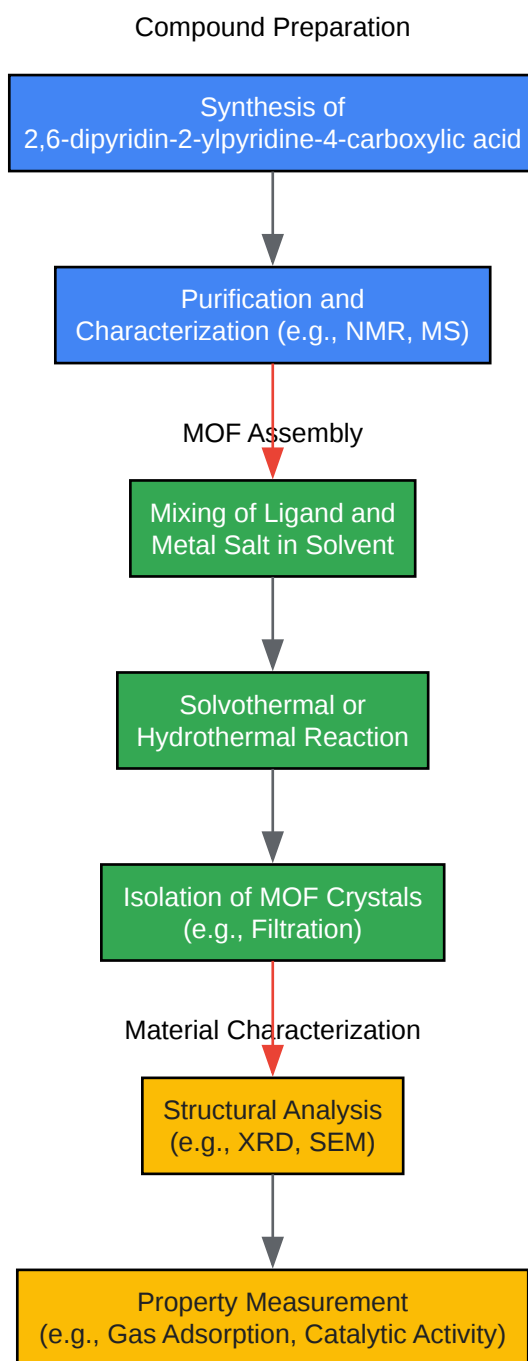
## Signaling Pathways and Experimental Workflows

Currently, there is no readily available information from the search results detailing specific signaling pathways in which **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is directly involved. Its primary role, as described in the literature, is that of a chelating agent and a building block for larger molecular structures.[2][3]

An experimental workflow involving this compound would typically follow a logical progression from synthesis and purification to its application as a ligand in the formation of metal complexes or as a monomer in polymerization reactions.

Below is a generalized workflow for the utilization of **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** in the synthesis of a metal-organic framework (MOF).

## Generalized Workflow for MOF Synthesis



[Click to download full resolution via product page](#)

A generalized experimental workflow for the synthesis and characterization of a Metal-Organic Framework (MOF) using **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** as a ligand.

## Safety and Handling

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,6-dipyridin-2-ylpyridine-4-carboxylic acid** is associated with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For complete safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2':6',2''-Terpyridine-4'-carboxylic Acid | C<sub>16</sub>H<sub>11</sub>N<sub>3</sub>O<sub>2</sub> | CID 2762749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 148332-36-9: 2,2':6',2''-TERPYRIDINE-4'-CARBOXYLIC ACID [cymitquimica.com]
- 3. nbino.com [nbino.com]
- 4. fishersci.co.uk [fishersci.co.uk]

- 5. Novel Synthesis of 4-Substituted Pyridine-2,6-Dicarboxylic Acid Derivatives (No. 0071) | OIST Groups [groups.oist.jp]
- 6. 2,6-bis(4-carboxypyridin-2-yl)pyridine-4-carboxylic acid | 216018-58-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide on 2,6-dipyridin-2-ylpyridine-4-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130572#iupac-name-and-synonyms-for-2-6-dipyridin-2-ylpyridine-4-carboxylic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)